

Personal protective equipment for handling 4-Bromo-2,6-difluorobenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2,6-difluorobenzaldehyde

Cat. No.: B1272164

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Essential Safety and Handling Guide for 4-Bromo-2,6-difluorobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **4-Bromo-2,6-difluorobenzaldehyde** (CAS No. 537013-51-7). Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-Bromo-2,6-difluorobenzaldehyde is classified as acutely toxic if swallowed.^{[1][2]}

Appropriate personal protective equipment is mandatory to prevent exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a face shield. ^[1]	Protects against splashes and airborne particles that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or chemical-resistant apron is mandatory. ^[1]	Prevents skin contact which may cause irritation.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with type P2 (EN 143) respirator cartridges. ^[1]	Minimizes the inhalation of dust or vapors, which may cause respiratory tract irritation.
Footwear	Closed-toe shoes made of a chemically resistant material.	Protects feet from potential spills.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Bromo-2,6-difluorobenzaldehyde** is provided below for quick reference.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₃ BrF ₂ O[3]
Molecular Weight	221.00 g/mol [1]
Appearance	White to light yellow to light orange powder to crystal[3]
Melting Point	75 - 81 °C[1][3]
Flash Point	> 110 °C (> 230 °F)[1]
Purity	≥ 96%[1]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **4-Bromo-2,6-difluorobenzaldehyde** is essential to minimize risk.

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before beginning any work.
 - Ensure a chemical fume hood is operational and available.
 - Assemble all necessary PPE and ensure it is in good condition.
 - Have a spill kit readily accessible.
- Handling:
 - Conduct all weighing and handling of the solid compound within a certified chemical fume hood to avoid dust generation.
 - Avoid direct contact with skin, eyes, and clothing.
 - Keep the container tightly closed when not in use.

- Do not eat, drink, or smoke in the handling area.[4]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[4][5]
 - Keep the container tightly closed and stored at 2 - 8 °C.[3]
 - Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

Immediate action is required in case of exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[5][6]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[5][6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[5][6][7]
- Ingestion: If swallowed, immediately call a POISON CENTER or doctor/physician.[2] Clean mouth with water. Get medical attention.[5]

Disposal Plan

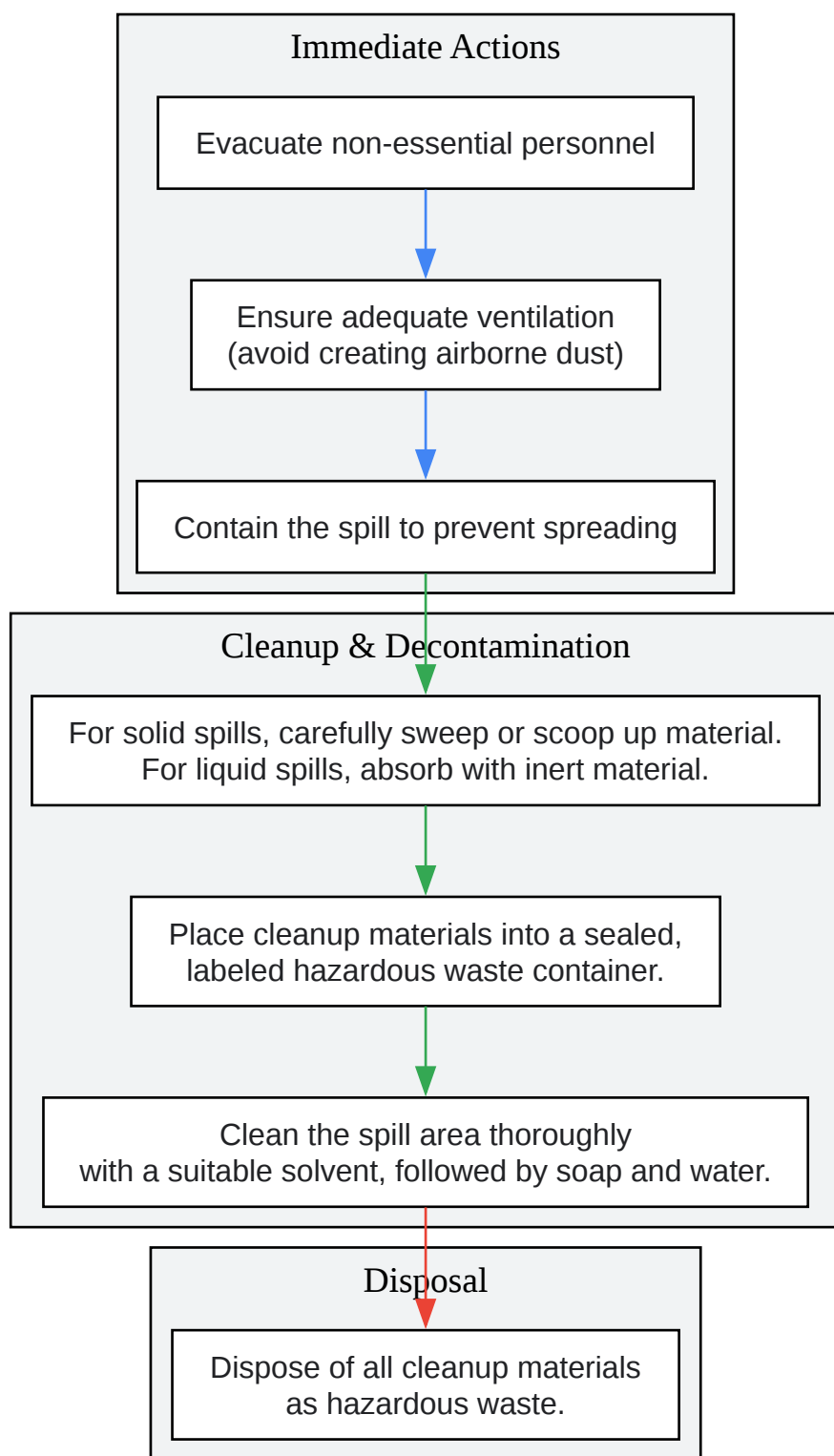
Proper disposal of **4-Bromo-2,6-difluorobenzaldehyde** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect waste material in a designated, properly labeled, and sealed container for hazardous waste.
- Disposal Method: Dispose of contents and container to an approved waste disposal plant.[4][5] Do not dispose of down the drain or in regular trash. The primary method for disposal is through a licensed hazardous waste disposal company.[8]

- Contaminated PPE: Dispose of contaminated gloves and other protective equipment as hazardous waste.

Emergency Spill Response

In the event of a spill, follow these procedures to ensure safety and minimize environmental impact.



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Caption: Workflow for handling a chemical spill.

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